

An In-depth Technical Guide to Trimethylethylammonium Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylethylammonium iodide

Cat. No.: B1203252

[Get Quote](#)

This technical guide provides a comprehensive overview of **Trimethylethylammonium iodide**, a quaternary ammonium salt with applications in chemical synthesis and research. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and analysis.

Physicochemical Properties

Trimethylethylammonium iodide, also known as Ethyltrimethylammonium iodide, is a quaternary ammonium salt. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₄ IN	[1][2][3]
Molecular Weight	215.08 g/mol	[1][2]
CAS Number	51-93-4	[1][2]
Appearance	White to Almost white powder to crystal	[3]
Purity	>98.0%	[1]

Synthesis of Trimethylethylammonium Iodide

The synthesis of **Trimethylethylammonium iodide** is typically achieved through the Menshutkin reaction, which involves the alkylation of a tertiary amine with an alkyl halide. In this case, triethylamine is reacted with ethyl iodide to form the quaternary ammonium salt.

Materials:

- Triethylamine ((C₂H₅)₃N)
- Ethyl iodide (C₂H₅I)
- A polar aprotic solvent (e.g., acetone, acetonitrile)
- Anhydrous conditions

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve triethylamine in an anhydrous polar aprotic solvent. The flask should be under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Ethyl Iodide:** To the stirred solution of triethylamine, slowly add a stoichiometric equivalent of ethyl iodide. The reaction is exothermic, so the addition should be controlled to maintain a steady temperature.
- **Reaction:** The reaction mixture is stirred at room temperature or with gentle heating. The progress of the reaction can be monitored by the precipitation of the solid product, **Trimethylethylammonium iodide**, which is generally sparingly soluble in the solvent.
- **Isolation of the Product:** Once the reaction is complete, the mixture is cooled to room temperature and then placed in an ice bath to maximize precipitation.
- **Filtration and Washing:** The solid product is collected by vacuum filtration using a Büchner funnel. The collected solid is washed with a small amount of the cold solvent to remove any unreacted starting materials.
- **Drying:** The purified crystals are dried under vacuum to remove any residual solvent.

Analytical Methods for Characterization

The purity and structure of the synthesized **Trimethylethylammonium iodide** can be confirmed using various analytical techniques.

HPLC is a powerful technique for assessing the purity of quaternary ammonium compounds. A common method involves ion-pair reversed-phase HPLC.

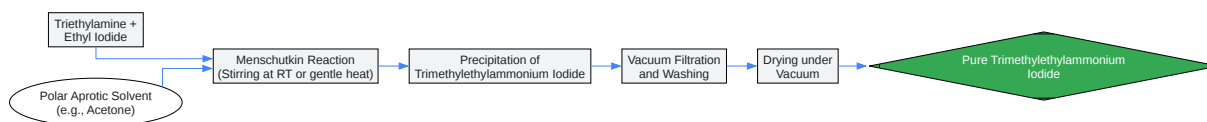
Experimental Protocol: Ion-Pair Reversed-Phase HPLC

- Column: C18, 4.6 x 250 mm, 5 μ m.
- Mobile Phase: A buffered aqueous solution containing an ion-pairing reagent, such as tetrabutylammonium phosphate, mixed with an organic solvent like methanol or acetonitrile.
- Detector: A UV detector, Evaporative Light Scattering Detector (ELSD), or Charged Aerosol Detector (CAD) can be used.[\[2\]](#)
- Sample Preparation: A known concentration of the synthesized **Trimethylethylammonium iodide** is dissolved in the mobile phase and filtered before injection.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the Trimethylethylammonium cation.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the characteristic vibrational modes of the molecule.

Signaling Pathways and Biological Activity

Currently, there is limited information available in the public domain regarding the specific biological activities and associated signaling pathways of **Trimethylethylammonium iodide**. This compound is primarily used in chemical synthesis and research.[\[4\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Trimethylethylammonium iodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Trimethylethylammonium iodide | C₅H₁₄IN | CID 66125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethylethylammonium Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203252#molecular-weight-of-trimethylethylammonium-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com